

Chloroazodin: Application in Root Canal Disinfection - A Review of Available Data

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Compound of Interest		
Compound Name:	Chloroazodin	
Cat. No.:	B3343046	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Chloroazodin, also known as Azochloramid, is an organic chloramine compound that has been historically investigated for its potential application as a root canal irrigant and intracanal medicament. Its proposed utility in endodontics stems from its characteristic as a mild, yet persistent, antimicrobial agent. The mechanism of action is attributed to the slow and sustained release of chlorine, which can exert a bactericidal effect over an extended period.

However, it is crucial to note that contemporary endodontic research on **chloroazodin** is exceedingly limited. A comprehensive review of recent scientific literature reveals a significant scarcity of in-depth studies and quantitative data regarding its efficacy and safety for root canal disinfection. Much of the available information is historical, and the compound is not a mainstream irrigant in modern endodontic practice. In contrast, significant research exists for other agents like sodium hypochlorite and chlorhexidine.

Chemical and Physical Properties

Chloroazodin is a bright yellow crystalline solid with a faint chlorine-like odor. It is sparingly soluble in water and its stability is compromised by exposure to light and contact with metals, which accelerates its decomposition.[1][2][3]

Summary of Properties



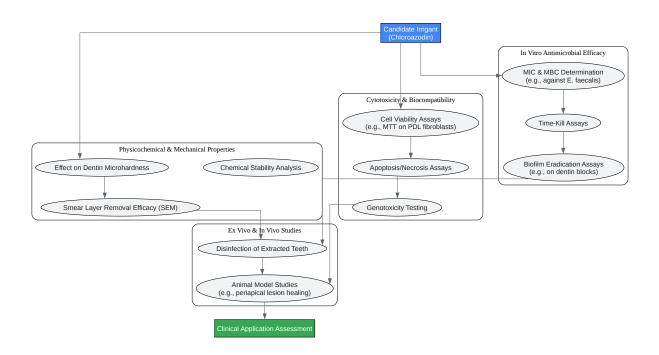
Property	Description	Citation
Chemical Name	N,N'- Dichloroazodicarbonamidine	[2]
Synonym	Azochloramid	[1]
Appearance	Bright yellow crystalline solid	[2]
Solubility	Slightly soluble in water	[1][3]
Stability	Light sensitive; decomposition accelerated by metals	[1][3]
Antimicrobial Action	Slow release of chlorine, providing sustained action	[1]
Reactivity	Less reactive with organic matter compared to other chlorine compounds	[1]
Reported Concerns	High tissue-irritating potential	[1]

Experimental Protocols

Detailed, validated experimental protocols for the specific application of **chloroazodin** in modern root canal disinfection studies are not readily available in the current body of scientific literature. The following represents a generalized workflow for evaluating a new root canal irrigant, which would be applicable to a systematic investigation of **chloroazodin**.

General Experimental Workflow for Evaluating a Novel Root Canal Irrigant





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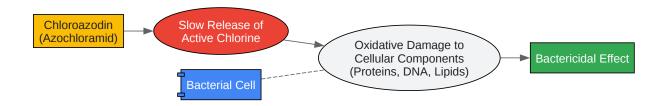
Caption: Generalized workflow for the evaluation of a root canal irrigant.



Signaling Pathways

Due to the limited research on **chloroazodin** in endodontics, specific signaling pathways related to its antimicrobial action or cytotoxicity in dental pulp or periodontal ligament cells have not been elucidated. A general representation of the proposed mechanism of action is based on its chemical properties.

Proposed Mechanism of Action of Chloroazodin



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Caption: Proposed antimicrobial mechanism of chloroazodin.

Conclusion

While **chloroazodin** presents an interesting historical profile as a potential root canal disinfectant with sustained antimicrobial action, the lack of current, robust scientific evidence significantly limits its recommendation for clinical use or further development without substantial foundational research. Professionals in drug development and research should be aware of its historical context but must recognize the necessity for comprehensive in vitro and in vivo studies to validate its efficacy and biocompatibility against modern endodontic standards. The high tissue-irritating potential mentioned in historical literature would be a critical aspect to address in any future investigations.

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